

# Unveiling the Solubility Profile of 4-Hydroxyphenyl Diphenyl Phosphate: A Technical Guide

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## Compound of Interest

Compound Name: 4-Hydroxyphenyl diphenyl phosphate

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This technical guide provides a comprehensive overview of the solubility characteristics of **4-Hydroxyphenyl diphenyl phosphate** (4-HDPP). Due to the limited availability of public quantitative data, this document focuses on reported qualitative solubility and furnishes a detailed experimental protocol for determining precise solubility parameters in your own laboratory settings.

## Solubility of 4-Hydroxyphenyl Diphenyl Phosphate: A Qualitative Summary

Extensive searches of scientific literature and chemical databases have revealed a consistent lack of publicly available quantitative solubility data for **4-Hydroxyphenyl diphenyl phosphate**. The available information is qualitative, indicating its general solubility behavior in a limited number of organic solvents. This information is summarized in the table below.

Solvent	Qualitative Solubility
Dimethyl Sulfoxide (DMSO)	Slightly Soluble[1]
Methanol	Slightly Soluble[1]

Note: The term "slightly soluble" is a non-quantitative description. For precise research and development applications, experimental determination of solubility in relevant solvent systems is strongly recommended.

## Experimental Protocol: Determination of Thermodynamic Solubility via the Shake-Flask Method

To address the gap in quantitative data, the following section provides a detailed, step-by-step protocol for determining the thermodynamic (equilibrium) solubility of **4-Hydroxyphenyl diphenyl phosphate**. The shake-flask method is widely regarded as the "gold standard" for its reliability and accuracy.

Objective: To determine the concentration of a saturated solution of **4-Hydroxyphenyl diphenyl phosphate** in a chosen solvent at a specific temperature.

Materials:

- **4-Hydroxyphenyl diphenyl phosphate** (solid)
- Solvent of interest (e.g., water, buffers, organic solvents)
- Glass vials or flasks with screw caps
- Orbital shaker or thermomixer with temperature control
- Analytical balance
- Centrifuge
- Syringes and syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE or PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or other quantitative analytical instrumentation
- Volumetric flasks and pipettes

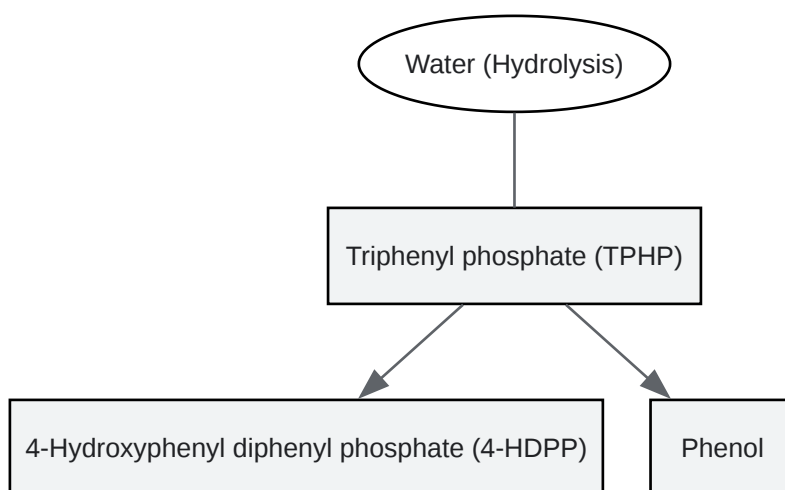
#### Procedure:

- Preparation of the Test System:
  - Accurately weigh an excess amount of solid **4-Hydroxyphenyl diphenyl phosphate** and add it to a glass vial. The excess solid is crucial to ensure that a saturated solution is achieved.
  - Pipette a known volume of the desired solvent into the vial.
- Equilibration:
  - Securely cap the vials.
  - Place the vials in an orbital shaker or thermomixer set to a constant temperature (e.g., 25 °C or 37 °C).
  - Agitate the mixture at a constant speed for a predetermined period (typically 24 to 72 hours) to ensure that equilibrium is reached. The equilibration time should be sufficient for the concentration of the dissolved solid to become constant.
- Phase Separation:
  - After the equilibration period, allow the vials to stand undisturbed at the set temperature for a short period to allow the excess solid to sediment.
  - To ensure complete removal of undissolved solids, centrifuge the vials at a high speed.
- Sample Collection and Preparation:
  - Carefully withdraw an aliquot of the clear supernatant using a syringe.
  - Immediately filter the aliquot through a syringe filter into a clean vial. This step is critical to remove any remaining microscopic particles.
  - Dilute the filtered sample with a suitable solvent to a concentration that falls within the linear range of the analytical method.

- Quantification:
  - Analyze the diluted sample using a validated HPLC method or another suitable quantitative technique to determine the concentration of **4-Hydroxyphenyl diphenyl phosphate**.
  - Prepare a calibration curve using standard solutions of **4-Hydroxyphenyl diphenyl phosphate** of known concentrations to accurately quantify the solubility.
- Data Analysis:
  - Calculate the solubility of **4-Hydroxyphenyl diphenyl phosphate** in the chosen solvent, expressed in units such as mg/mL or mol/L.
  - The experiment should be performed in triplicate to ensure the reproducibility of the results.

## Logical Relationship: Formation of 4-Hydroxyphenyl Diphenyl Phosphate

**4-Hydroxyphenyl diphenyl phosphate** is a known metabolite formed from the hydrolysis of Triphenyl phosphate (TPHP), a widely used organophosphate flame retardant. The following diagram illustrates this chemical transformation.



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Caption: Hydrolysis of Triphenyl phosphate to **4-Hydroxyphenyl diphenyl phosphate**.

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## References

- 1. 4-Hydroxyphenyl Diphenyl Phosphate | 56806-74-7 [amp.chemicalbook.com]
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